

"Valiant PhD" Identified as Dental Amalgam, Not Utilized in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *Valiant phd*

Cat. No.: B1234922

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Following a comprehensive search for "**Valiant PhD**" in the context of high-throughput screening (HTS) and drug discovery, it has been determined that the user's query is based on a misunderstanding of the product's application. The search results conclusively identify "**Valiant PhD**" as a brand of dental amalgam used for tooth restorations, with no connection to HTS assays or related biological research.

"**Valiant PhD**" is a high-copper, palladium-enriched, dispersed phase dental amalgam alloy.^[1] ^[2] It is manufactured by Ivoclar Vivadent and has been in clinical use for over two decades.^[3] The material is designed for posterior dental restorations and as a core build-up material.^[3]

Key characteristics of **Valiant PhD** dental amalgam include:

- Composition: A high-copper content which eliminates the Gamma-2 phase, and it is enriched with palladium.^[2]
- Properties: It is recognized for its high early strength, resistance to corrosion and tarnishing, and smooth carving and burnishing properties.^{[2][3]}
- Clinical Performance: Studies have evaluated its clinical performance in terms of marginal breakdown and wear resistance, often in comparison to other dental amalgams.^{[1][4]}

Given that "**Valiant PhD**" is a dental restorative material, it is not used in the field of high-throughput screening. HTS involves the use of automated equipment to rapidly test thousands

to millions of chemical, genetic, or pharmacological samples for a specific biological activity. The materials and methods involved in HTS are entirely different from those in dentistry.

Therefore, the creation of detailed Application Notes and Protocols for high-throughput screening assays using "**Valiant PhD**" is not possible. The fundamental premise of the request is incorrect as it conflates a dental product with a technology used in biomedical research and drug discovery.

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References

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